

Unveiling the Potent Activity of VX-166: A Pan-Caspase Inhibitor

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Compound of Interest

Compound Name: VX-166

Cat. No.: B15584711

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VX-166 is a potent, broad-spectrum inhibitor of caspases, the key effector enzymes in the apoptotic signaling cascade. This technical guide provides an in-depth overview of the activity of **VX-166**, presenting key quantitative data, detailed experimental methodologies, and a visual representation of its mechanism of action within the apoptosis pathways. The information compiled herein is intended to support further research and development of caspase inhibitors as therapeutic agents.

Quantitative Assessment of VX-166 Activity

The efficacy of **VX-166** has been quantified through various enzymatic and cell-based assays. The following tables summarize the key inhibitory activities of this compound.

Table 1: Enzymatic Inhibitory Activity of **VX-166** against Recombinant Caspases^[1]

Caspase Target	Second-Order Inactivation Rate Constant (k) (M ⁻¹ s ⁻¹)
Caspase-1	> 1,000,000
Caspase-2	6,000
Caspase-3	> 1,000,000
Caspase-4	220,000
Caspase-6	380,000
Caspase-7	420,000
Caspase-8	700,000
Caspase-9	150,000
Caspase-10	120,000

A higher inactivation rate constant indicates a greater degree of inactivation.[\[1\]](#)

Table 2: In Vitro Anti-Apoptotic Activity of **VX-166**[\[1\]](#)

Cell Line	Apoptotic Stimulus	Assay	IC ₅₀ (nM)
Jurkat T-cells	Anti-Fas antibody	Annexin-V Staining	110
Jurkat T-cells	Anti-Fas antibody	DNA Fragmentation	160
Jurkat T-cells	TNF- α /Actinomycin D	Annexin-V Staining	480
Jurkat T-cells	Staurosporine	Annexin-V Staining	270
Human Aorta Endothelial Cells	TNF- α /Actinomycin D	Cell Viability	310

Table 3: Inhibition of Pro-Inflammatory Cytokine Release by **VX-166**[\[1\]](#)

Cell Type	Stimulus	Cytokine	IC ₅₀ (nM)
Human PBMCs	Endotoxin	IL-1 β	< 500
Human PBMCs	Endotoxin	IL-18	< 500

Core Signaling Pathways Modulated by VX-166

VX-166 exerts its anti-apoptotic effects by inhibiting caspases, which are central to both the intrinsic and extrinsic apoptosis pathways.

The Intrinsic and Extrinsic Apoptosis Pathways

The two primary pathways leading to apoptosis are the intrinsic (mitochondrial) and extrinsic (death receptor) pathways.^{[2][3]} Both converge on the activation of executioner caspases.^[2] **VX-166**, as a pan-caspase inhibitor, is capable of blocking the caspase cascade initiated by either pathway.

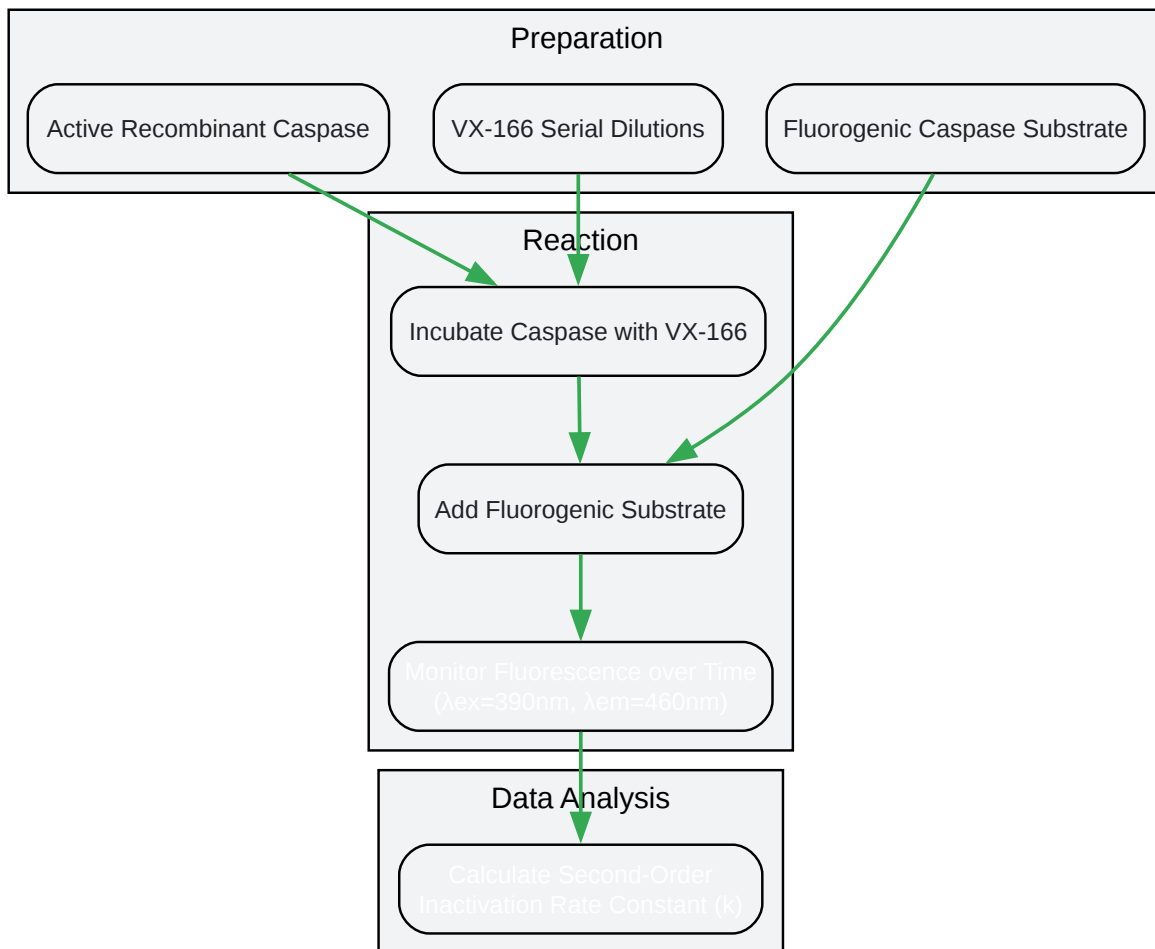
Caption: **VX-166** inhibits both intrinsic and extrinsic apoptosis pathways.

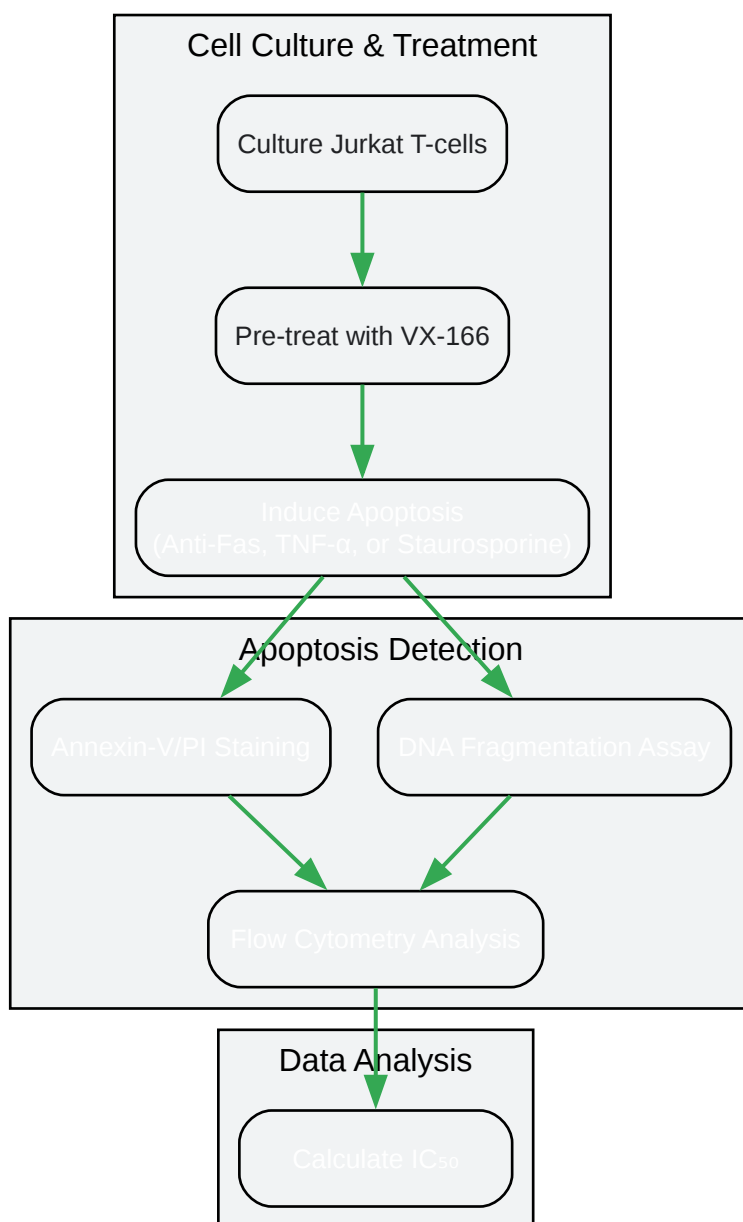
Detailed Experimental Protocols

The following are detailed methodologies for key experiments cited in the evaluation of **VX-166**.

Caspase Inhibition Assay^[1]

This assay determines the rate of inhibition of specific caspases by **VX-166**.





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References

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